

# Application Notes and Protocols: Preparation of SW157765 Stock Solution in DMSO

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## Compound of Interest

Compound Name: SW157765

Cat. No.: B10831315

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**SW157765** is a selective inhibitor of the non-canonical glucose transporter GLUT8 (SLC2A8). [1][2][3][4] It has been identified as a compound to which KRAS/KEAP1 double mutant non-small cell lung cancer (NSCLC) cells are particularly sensitive. [1][2][3][5][4] Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving many organic small molecules for biological assays due to its high solvating power. [6][7][8][9] This document provides a detailed protocol for the preparation, storage, and handling of **SW157765** stock solutions using DMSO.

## Physicochemical and Solubility Data

A summary of the key quantitative data for **SW157765** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	331.32 g/mol	[1][2][3]
CAS Number	332063-87-3	[1][2]
Solubility in DMSO	25 mg/mL (75.46 mM)	[5]
Appearance	Brown to reddish brown solid powder	[3]

## Experimental Protocol: Preparation of a 10 mM SW157765 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SW157765** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various cellular assays.

### Materials:

- **SW157765** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

### Procedure:

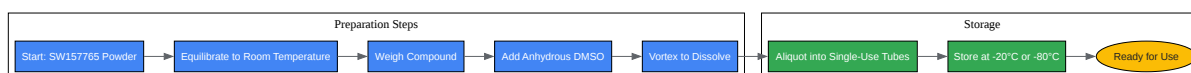
- Equilibrate **SW157765** to Room Temperature: Before opening, allow the vial of **SW157765** powder to equilibrate to room temperature for at least 1 hour.[1] This prevents condensation of moisture inside the vial, which could affect the stability and solubility of the compound.

- Weighing the Compound:
  - Tare the analytical balance with a sterile microcentrifuge tube.
  - Carefully weigh the desired amount of **SW157765** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.31 mg of **SW157765**.
    - Calculation:
      - Desired Molarity (M) = 10 mM = 0.01 mol/L
      - Molecular Weight (MW) = 331.32 g/mol
      - Desired Volume (V) = 1 mL = 0.001 L
      - Mass (g) = M x MW x V = 0.01 mol/L x 331.32 g/mol x 0.001 L = 0.0033132 g = 3.31 mg
- Dissolving in DMSO:
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **SW157765** powder. For the example above, add 1 mL of DMSO.
  - Tightly cap the tube.
- Ensuring Complete Dissolution:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
  - If solubility issues persist, gentle warming of the solution up to 37°C or sonication in an ultrasonic bath for a few minutes can aid in dissolution.<sup>[5]</sup>
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[2][5]</sup>

## Workflow for Preparing SW157765 Stock Solution

The following diagram illustrates the key steps in the preparation of the **SW157765** stock solution.



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